

# 2-Deacetyltaxachitriene A CAS number and molecular formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Deacetyltaxachitriene A

Cat. No.: B15595420

[Get Quote](#)

## In-Depth Technical Guide: 2-Deacetyltaxachitriene A

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide provides a comprehensive overview of **2-Deacetyltaxachitriene A**, a diterpenoid taxane isolated from plants of the *Taxus* genus. This document consolidates essential chemical and biological data, including its CAS number, molecular formula, and known biological activities. Detailed experimental protocols for the isolation and characterization of similar taxanes are presented, alongside a discussion of the potential mechanisms of action for compounds in this class. This guide is intended to serve as a foundational resource for researchers and professionals engaged in natural product chemistry, oncology, and drug development.

### Chemical and Physical Properties

**2-Deacetyltaxachitriene A** is a complex diterpenoid belonging to the taxane family, which are well-known for their cytotoxic properties.

Property	Value	Reference
CAS Number	214769-96-7	[1]
Molecular Formula	C30H42O12	[1]
Molecular Weight	594.65 g/mol	[1]
Source	Isolated from the seeds of the Chinese yew ( <i>Taxus chinensis</i> )	[1]

## Biological Activity

**2-Deacetyltaxachitriene A** has been identified as a compound of interest for its potential applications in oncology.

## Cytotoxicity

While specific quantitative data such as IC50 values for **2-Deacetyltaxachitriene A** are not readily available in public literature, compounds of the taxane class isolated from *Taxus* species are widely recognized for their cytotoxic effects against various cancer cell lines. Research on other non-alkaloidal taxane diterpenes from *Taxus chinensis* has demonstrated significant cytotoxicity, even in paclitaxel-resistant cell lines[2]. The general mechanism of action for many taxanes involves the stabilization of microtubules, leading to cell cycle arrest and apoptosis[3].

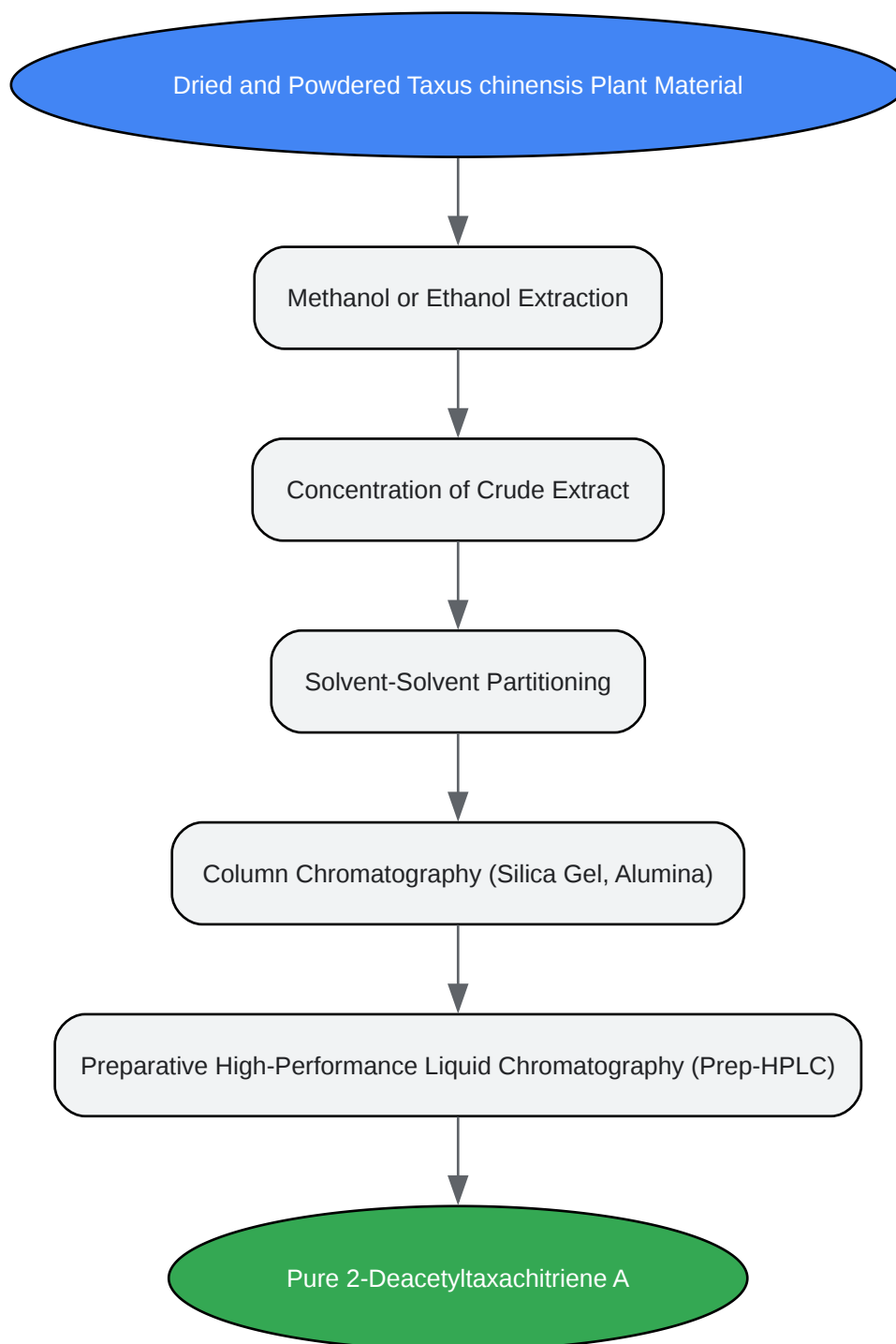
## Experimental Protocols

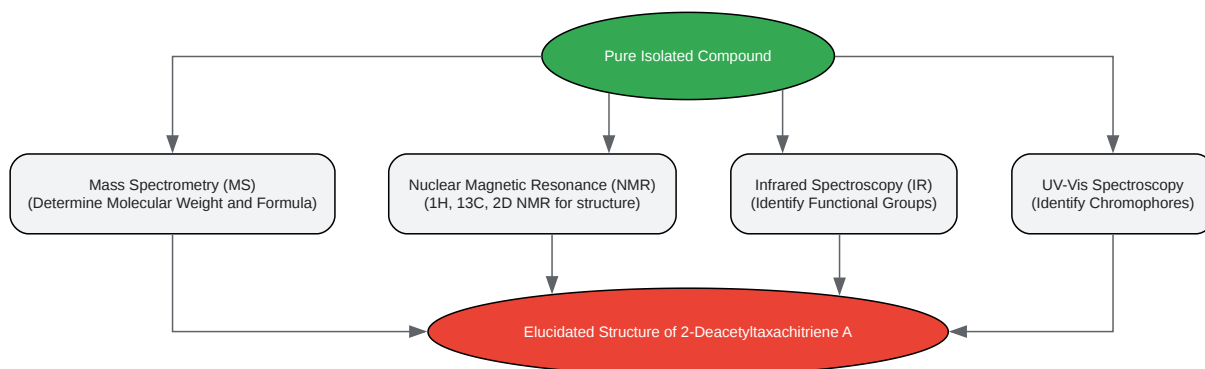
Detailed experimental protocols for the isolation and characterization of **2-Deacetyltaxachitriene A** are not explicitly published. However, the following sections describe general methodologies employed for the extraction and analysis of taxanes from *Taxus* species, which can be adapted for this specific compound.

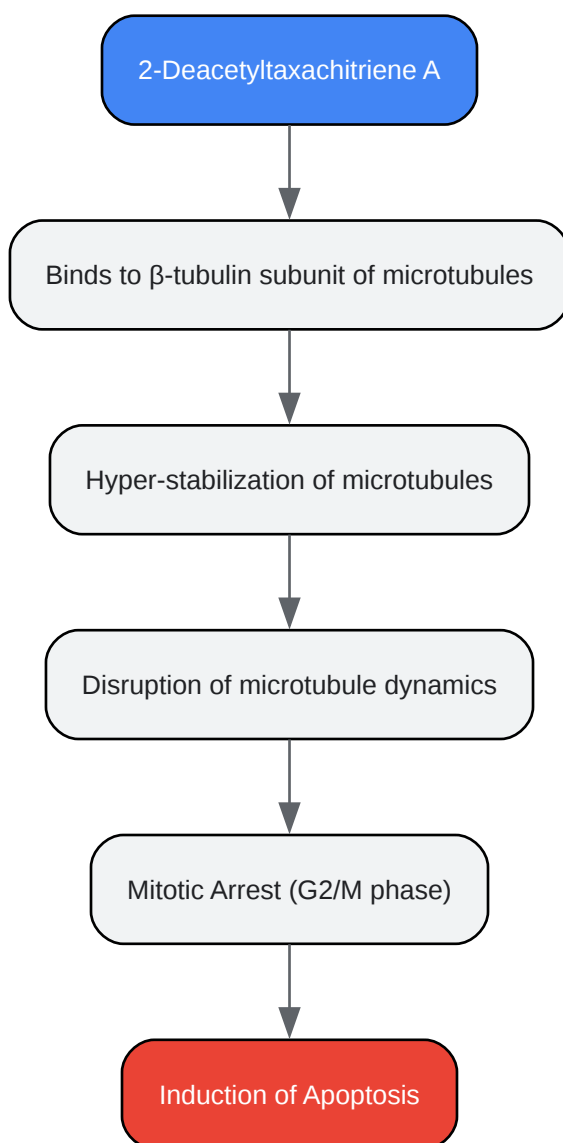
## Isolation and Purification of Taxanes from *Taxus chinensis*

The following is a generalized workflow for the isolation of taxanes from *Taxus chinensis*, based on established methods for similar compounds.

Workflow: Isolation of Taxanes







[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Natural Taxanes: From Plant Composition to Human Pharmacology and Toxicity [mdpi.com]

- 2. Cytotoxicity of non-alkaloidal taxane diterpenes from *Taxus chinensis* against a paclitaxel-resistant cell line - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. go.drugbank.com [go.drugbank.com]
- To cite this document: BenchChem. [2-Deacetyltaxachitriene A CAS number and molecular formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15595420#2-deacetyltaxachitriene-a-cas-number-and-molecular-formula]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)